Spectroscopic Characterization of 4-benzylmorpholin-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Benzylmorpholin-2-one*
CAS No.:	*5453-99-6*
Cat. No.:	*B1580763*

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This guide provides a detailed analysis of the expected spectroscopic data for **4-benzylmorpholin-2-one**, a heterocyclic compound with significant potential as a building block in medicinal chemistry and organic synthesis.[1] As experimental spectra for this specific molecule are not readily available in public databases, this document will leverage established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to predict and interpret its spectral characteristics. This approach serves as a robust framework for researchers engaged in the synthesis and characterization of novel morpholinone derivatives.[2][3]

Molecular Structure and Spectroscopic Overview

4-benzylmorpholin-2-one possesses a core morpholin-2-one scaffold, which is a six-membered heterocyclic ring containing both a nitrogen and an oxygen atom, with a carbonyl group at the 2-position. The nitrogen atom at the 4-position is substituted with a benzyl group. The structural features, including the amide functional group, the ether linkage, the aliphatic

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protons of the morpholine ring, and the aromatic protons of the benzyl group, will give rise to a unique spectroscopic fingerprint.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful technique for elucidating the connectivity of protons within a molecule. The predicted ^{1}H NMR spectrum of **4-benzylmorpholin-2-one** in a common deuterated solvent like chloroform-d ($CDCl_3$) would exhibit distinct signals for the aromatic and aliphatic protons.

Predicted ^{1}H NMR Data

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-7, H-8, H-9	7.20 - 7.40	Multiplet	5H
H-5	4.50 - 4.60	Singlet	2H
H-2	4.20 - 4.30	Singlet	2H
H-6	3.80 - 3.90	Triplet	2H
H-3	3.40 - 3.50	Triplet	2H

Note: These are predicted values and may vary slightly in an experimental spectrum.

Interpretation of the Predicted ^{1}H NMR Spectrum

- Aromatic Protons (H-7, H-8, H-9): The five protons on the phenyl ring of the benzyl group are expected to appear as a multiplet in the aromatic region, typically between 7.20 and 7.40 ppm.

- Benzyl Protons (H-5): The two benzylic protons are adjacent to the nitrogen atom and are expected to resonate as a singlet around 4.50 - 4.60 ppm. The singlet nature arises from the absence of adjacent protons.

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- Methylene Protons adjacent to Oxygen (H-2): The two protons on the carbon adjacent to the ring oxygen and the carbonyl group are predicted to appear as a singlet around 4.20 - 4.30 ppm.

- Methylene Protons adjacent to Oxygen (H-6): The two protons on the carbon adjacent to the ring oxygen are expected to be a triplet at approximately 3.80 - 3.90 ppm, being split by the adjacent methylene protons at the 3-position.

- Methylene Protons adjacent to Nitrogen (H-3): The two protons on the carbon adjacent to the ring nitrogen are predicted to resonate as a triplet around 3.40 - 3.50 ppm, split by the neighboring methylene protons at the 6-position.

Experimental Protocol for ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-benzylmorpholin-2-one** in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.

- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.

- Data Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse sequence. A typical experiment on a 400 or 500 MHz spectrometer would involve a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. For a dilute sample, a greater number of scans will be necessary to achieve an adequate signal-to-noise ratio.

- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in **4-benzylmorpholin-2-one** will produce a distinct signal in the spectrum.

Predicted ^{13}C NMR Data

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Carbon Atom	Predicted Chemical Shift (δ, ppm)
C=O (C-1)	168 - 172
Aromatic C (C-7, C-8, C-9)	127 - 138
-CH_2- (C-2)	65 - 70
-CH_2- (Benzyl, C-5)	55 - 60
-CH_2- (C-3)	50 - 55
-CH_2- (C-6)	45 - 50

Note: These are predicted values and may vary slightly in an experimental spectrum.

Interpretation of the Predicted ^{13}C NMR Spectrum

- Carbonyl Carbon (C-1): The amide carbonyl carbon is expected to have the most downfield chemical shift, typically in the range of 168-172 ppm.
- Aromatic Carbons (C-7, C-8, C-9): The carbons of the phenyl ring will appear in the aromatic region, from approximately 127 to 138 ppm. The exact shifts will depend on the substitution pattern.
- Methylene Carbon (C-2): The carbon atom flanked by the ring oxygen and the carbonyl group is predicted to be in the 65-70 ppm range.
- Benzylic Carbon (C-5): The benzylic carbon atom will likely resonate between 55 and 60 ppm.
- Methylene Carbons (C-3 and C-6): The other two methylene carbons of the morpholine ring are expected in the 45-55 ppm region.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup: The same spectrometer is used. The instrument is tuned to the ^{13}C frequency.

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- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. This is the standard experiment where all carbon signals appear as singlets. A larger number of scans is typically required for ^{13}C NMR compared to ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.

- Data Processing: Process the data similarly to the ^{1}H NMR spectrum (Fourier transform, phasing, and baseline correction). Reference the spectrum to the solvent peak.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Functional Group	Predicted Absorption Range (cm^{-1})
C=O (Amide)	1650 - 1680
C-N Stretch	1200 - 1350
C-O-C Stretch (Ether)	1070 - 1150
Aromatic C-H Stretch	3000 - 3100
Aliphatic C-H Stretch	2850 - 3000
Aromatic C=C Bending	1450 - 1600

Interpretation of the Predicted IR Spectrum

- Amide Carbonyl Stretch: A strong and sharp absorption band is expected in the region of 1650-1680 cm^{-1} corresponding to the C=O stretching vibration of the amide group.

- C-N Stretch: The stretching vibration of the C-N bond is expected to appear in the 1200-1350 cm^{-1} range.

- C-O-C Ether Stretch: A characteristic strong absorption for the ether linkage in the morpholine ring should be observed between 1070 and 1150 cm^{-1}.

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- C-H Stretches: The spectrum will show absorptions for both aromatic C-H stretches (above 3000 cm^{-1}) and aliphatic C-H stretches (below 3000 cm^{-1}).

- Aromatic C=C Bending: The presence of the benzene ring will be confirmed by several absorptions in the 1450-1600 cm^{-1} region due to C=C bond vibrations.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: For a solid sample, a KBr pellet can be prepared by mixing a small amount of the compound with dry potassium bromide and pressing it into a transparent disk. Alternatively, a thin film can be cast from a volatile solvent. For an Attenuated Total Reflectance (ATR) accessory, a small amount of the solid sample is placed directly on the crystal.

- Data Acquisition: A background spectrum of the empty sample holder (or clean ATR crystal) is first recorded. Then, the sample spectrum is acquired.

- Data Processing: The instrument software automatically subtracts the background from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to gain structural information from its fragmentation pattern.

Predicted Mass Spectrometry Data

Ion	Predicted m/z
$[M]^+$	191.23
$[M - C_7H_7]^+$	100
$[C_7H_7]^+$	91

Interpretation of the Predicted Mass Spectrum

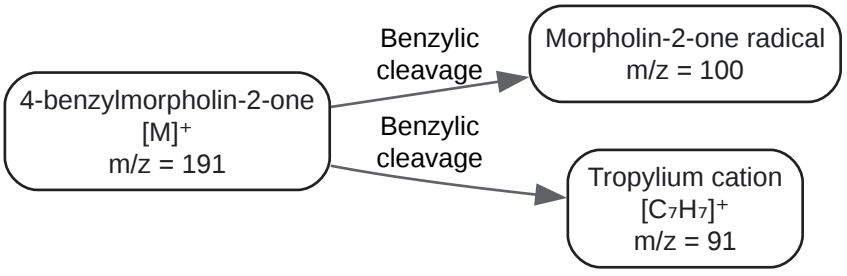
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- Molecular Ion Peak ([M]$^+$): The molecular ion peak is expected at an m/z value corresponding to the molecular weight of **4-benzylmorpholin-2-one** ($C_{11}H_{13}NO_2$), which is approximately 191.23.
- Major Fragmentation Pathways: A common fragmentation pathway for N-benzyl compounds is the cleavage of the benzylic C-N bond. This would lead to two major fragments:
  - A fragment with m/z 100, corresponding to the morpholin-2-one radical cation.
  - A fragment with m/z 91, corresponding to the stable tropylium cation ($C_7H_7^+$), which is a very common fragment for benzyl-containing compounds.[4]

Experimental Protocol for Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion, or as the eluent from a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: An appropriate ionization technique is used, such as Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated.

Visualization of a Plausible Fragmentation Pathway



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